

literature review of 1,3,5-T trimethyl-4-nitro-1H-pyrazole research

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Compound of Interest

Compound Name: 1,3,5-T trimethyl-4-nitro-1H-pyrazole

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An In-depth Technical Guide to the Research of **1,3,5-T trimethyl-4-nitro-1H-pyrazole**

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,3,5-T trimethyl-4-nitro-1H-pyrazole is a substituted pyrazole, a class of heterocyclic aromatic organic compounds characterized by a 5-membered ring containing two adjacent nitrogen atoms. Pyrazole derivatives are of significant interest in medicinal chemistry and drug development due to their wide range of biological activities, including anti-inflammatory, analgesic, antimicrobial, and anticancer properties.^{[1][2][3][4]} The introduction of a nitro group and methyl groups to the pyrazole core can significantly influence its electronic properties, reactivity, and biological activity. This technical guide provides a comprehensive literature review of the research on **1,3,5-T trimethyl-4-nitro-1H-pyrazole**, focusing on its synthesis, chemical properties, and potential applications.

Chemical and Physical Properties

1,3,5-T trimethyl-4-nitro-1H-pyrazole, with the chemical formula $C_6H_9N_3O_2$, has a molecular weight of 155.15 g/mol.^[5] It is also known by other names such as 1,3,5-trimethyl-4-nitropyrazole and 4-nitro-1,3,5-trimethylpyrazole.^[5]

Table 1: Physical and Chemical Properties of **1,3,5-T trimethyl-4-nitro-1H-pyrazole**

Property	Value	Reference
Molecular Formula	C ₆ H ₉ N ₃ O ₂	[5]
Molecular Weight	155.15 g/mol	[5]
CAS Number	1125-30-0	[5]
IUPAC Name	1,3,5-trimethyl-4-nitropyrazole	[5]
Canonical SMILES	CC1=C(C(=NN1C)C)-- INVALID-LINK--[O-]	[5]
InChI Key	YSZYFGMARJFMJK- UHFFFAOYSA-N	[5]

Synthesis

The synthesis of **1,3,5-trimethyl-4-nitro-1H-pyrazole** typically involves the nitration of the parent compound, 1,3,5-trimethylpyrazole. The direct nitration of pyrazoles generally occurs at the 4-position due to the directing effects of the nitrogen atoms in the ring.[\[6\]](#)

Experimental Protocol: Nitration of 1,3,5-Trimethylpyrazole (General Procedure)

A common method for the nitration of pyrazoles involves the use of a nitrating agent such as a mixture of concentrated nitric acid and sulfuric acid.

Materials:

- 1,3,5-trimethylpyrazole
- Concentrated nitric acid (HNO₃)
- Concentrated sulfuric acid (H₂SO₄)
- Ice bath
- Stirring apparatus

- Standard laboratory glassware

Procedure:

- 1,3,5-trimethylpyrazole is dissolved in concentrated sulfuric acid and cooled in an ice bath.
- A mixture of concentrated nitric acid and concentrated sulfuric acid is added dropwise to the cooled solution with constant stirring.
- The reaction mixture is stirred at a low temperature for a specified period to allow for the completion of the nitration reaction.
- The mixture is then carefully poured onto crushed ice, leading to the precipitation of the crude product.
- The solid product is collected by filtration, washed with cold water to remove any residual acid, and then dried.
- Purification of the crude product can be achieved by recrystallization from a suitable solvent, such as ethanol.

The successful synthesis of the nitro-derivative is typically confirmed through various spectroscopic methods.

Spectroscopic Characterization

While specific, detailed spectroscopic data for **1,3,5-trimethyl-4-nitro-1H-pyrazole** is not extensively reported in publicly available literature, the expected spectral characteristics can be inferred from the general knowledge of pyrazole derivatives and the functional groups present.

Table 2: Expected Spectroscopic Data for **1,3,5-Trimethyl-4-nitro-1H-pyrazole**

Spectroscopic Technique	Expected Features
¹ H NMR	Signals corresponding to the three methyl groups. The chemical shifts would be influenced by their position on the pyrazole ring and the presence of the electron-withdrawing nitro group.
¹³ C NMR	Resonances for the carbon atoms of the pyrazole ring and the three methyl groups. The C4 carbon, attached to the nitro group, would show a characteristic downfield shift.
Infrared (IR) Spectroscopy	Characteristic absorption bands for the C-H stretching of the methyl groups, C=N and C=C stretching of the pyrazole ring, and strong asymmetric and symmetric stretching vibrations for the nitro group (NO ₂).
Mass Spectrometry (MS)	A molecular ion peak corresponding to the molecular weight of the compound (155.15 g/mol).

Reactions and Potential Functionalization

The presence of the nitro group at the 4-position of the pyrazole ring opens up possibilities for a variety of chemical transformations. The nitro group is a versatile functional group that can be reduced to an amino group, which in turn can be further modified.

Logical Workflow for Functionalization



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Caption: Potential reaction pathway for the functionalization of **1,3,5-trimethyl-4-nitro-1H-pyrazole**.

Biological Activity

While there is a vast body of research on the biological activities of pyrazole derivatives, specific studies on **1,3,5-trimethyl-4-nitro-1H-pyrazole** are not widely reported. However, based on the known pharmacological profiles of related compounds, it can be hypothesized that this molecule may exhibit certain biological activities. The presence of the nitro group can sometimes contribute to antimicrobial or cytotoxic effects. Further screening and biological evaluation would be necessary to determine its specific pharmacological profile.

Conclusion

1,3,5-Trimethyl-4-nitro-1H-pyrazole is a derivative of the versatile pyrazole scaffold. While its synthesis is achievable through standard nitration procedures, there is a notable lack of in-depth research on its specific properties, reactions, and biological activities in the publicly accessible scientific literature. The information presented in this guide is based on the general principles of pyrazole chemistry and the limited available data. Further dedicated research is required to fully elucidate the chemical and biological characteristics of this compound, which may hold potential for applications in medicinal chemistry and materials science. This guide serves as a foundational resource for researchers and scientists interested in exploring the chemistry and potential applications of this and related nitropyrazole compounds.

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